

Spectroscopic and Biological Insights into Aszonalenin: A Technical Guide

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Compound of Interest

Compound Name: *Aszonalenin*

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This technical guide provides a comprehensive overview of the spectroscopic data for **Aszonalenin**, a natural product isolated from the fungus *Neosartorya spinosa* IFM 47025. This document is intended for researchers, scientists, and drug development professionals, offering a detailed summary of its Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data, experimental protocols for its characterization, and insights into its biological activity related to the NF-κB signaling pathway.

Spectroscopic Data of Aszonalenin

The structural elucidation of **Aszonalenin** has been achieved through a combination of one- and two-dimensional NMR spectroscopy and high-resolution mass spectrometry.

Mass Spectrometry (MS)

High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) has been utilized to determine the precise molecular weight and elemental composition of **Aszonalenin**.

Parameter	Value
Molecular Ion	[M+H] ⁺
Measured m/z	Data not available in the searched resources.
Molecular Formula	Data not available in the searched resources.
Calculated Mass	Data not available in the searched resources.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra provide detailed information about the chemical environment of each proton and carbon atom within the **Aszonalenin** molecule, respectively. This data is crucial for confirming its intricate ring system and stereochemistry.

Table 1: ¹H NMR Spectroscopic Data for **Aszonalenin**

Position	Chemical Shift (δ) [ppm]	Multiplicity	Coupling Constant (J) [Hz]
Specific chemical shifts, multiplicities, and coupling constants for each proton in Aszonalenin are not available in the searched resources.			

Table 2: ¹³C NMR Spectroscopic Data for **Aszonalenin**

Position	Chemical Shift (δ) [ppm]
Specific chemical shifts for each carbon in Aszonalenin are not available in the searched resources.	

Experimental Protocols

The acquisition of high-quality spectroscopic data is fundamental for the unambiguous structural identification of natural products like **Aszonalenin**. The following sections outline the general methodologies employed for NMR and MS analysis of fungal secondary metabolites.

Isolation of Aszonalenin

Aszonalenin was isolated from the culture extract of the fungus *Neosartorya spinosa* IFM 47025. The isolation process typically involves:

- **Fermentation:** Culturing the fungus on a suitable medium (e.g., milled rice) to promote the production of secondary metabolites.
- **Extraction:** Extracting the fungal culture with an organic solvent, such as methanol or ethyl acetate.
- **Fractionation:** Partitioning the crude extract between immiscible solvents (e.g., acetonitrile and n-hexane) to separate compounds based on polarity.
- **Chromatography:** Further purification using techniques like silica gel column chromatography to isolate the pure compound.^[1]

Mass Spectrometry Analysis

HR-ESI-MS analysis is performed to obtain high-accuracy mass data. A general protocol involves:

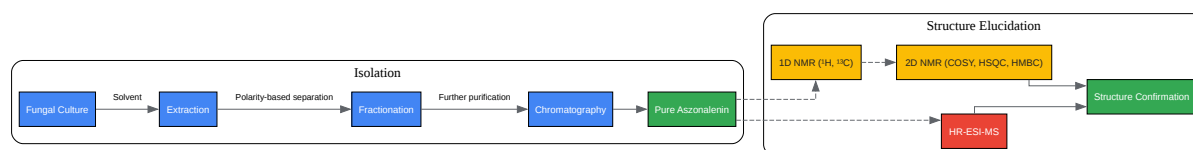
- **Instrumentation:** A high-resolution mass spectrometer (e.g., LTQ Orbitrap) equipped with an electrospray ionization source.
- **Sample Preparation:** The purified compound is dissolved in a suitable solvent (e.g., methanol).
- **Ionization Mode:** Positive ion mode ($[M+H]^+$) is commonly used for this class of compounds.
- **Data Acquisition:** Full scan mass spectra are acquired over a specific m/z range.

NMR Spectroscopy Analysis

1D and 2D NMR experiments are conducted to elucidate the complete chemical structure. A typical workflow includes:

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Sample Preparation: The purified compound is dissolved in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
- 1D NMR: Acquisition of ^1H and ^{13}C NMR spectra to identify the types and numbers of protons and carbons.
- 2D NMR: Experiments such as COSY (Correlated Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are performed to establish connectivity between protons and carbons.

The following diagram illustrates a general workflow for the isolation and structural elucidation of fungal metabolites.



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Figure 1. Experimental workflow for the isolation and structural elucidation of **Aszonalenin**.

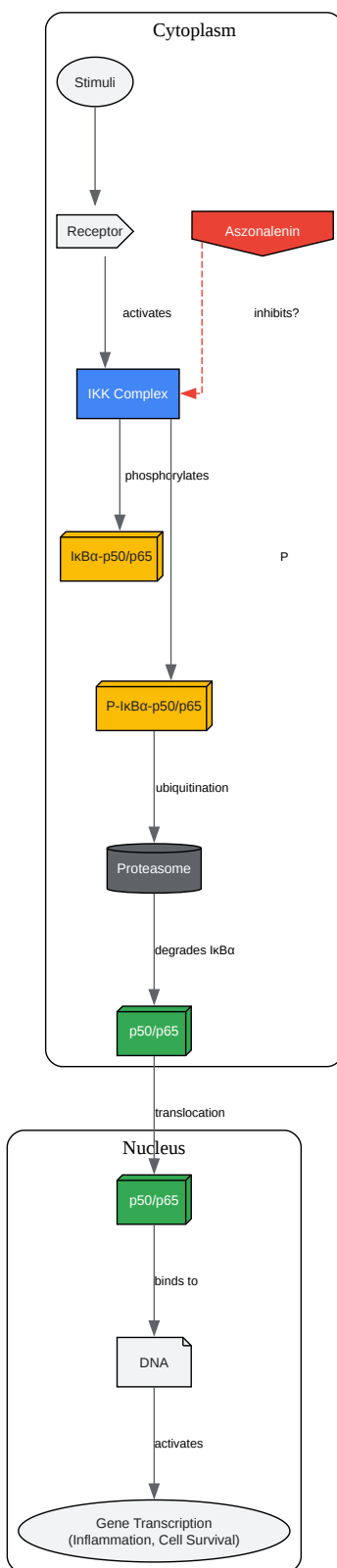
Biological Activity: Inhibition of the NF- κ B Signaling Pathway

Recent studies have identified **Aszonalenin** as an inhibitor of the Nuclear Factor-kappa B (NF- κ B) signaling pathway.^[1] The NF- κ B pathway is a crucial regulator of immune and inflammatory responses, and its dysregulation is implicated in various diseases, including cancer.

The canonical NF- κ B signaling cascade is initiated by various stimuli, leading to the activation of the I κ B kinase (IKK) complex. IKK then phosphorylates the inhibitory protein I κ B α , targeting it for ubiquitination and subsequent degradation by the proteasome. This releases the NF- κ B (p50/p65) dimer, allowing it to translocate to the nucleus and activate the transcription of target genes involved in inflammation, cell survival, and proliferation.

Aszonalenin's inhibitory activity on this pathway suggests its potential as a lead compound for the development of novel anti-inflammatory or anti-cancer therapeutics. The precise mechanism of inhibition by **Aszonalenin** is a subject of ongoing research.

The following diagram illustrates the canonical NF- κ B signaling pathway and a hypothetical point of intervention for **Aszonalenin**.



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Figure 2. The canonical NF- κ B signaling pathway with a potential point of inhibition by **Aszonalenin**.

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References

- 1. scirp.org [scirp.org]
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